

# synthesis of propargylated aromatic aldehydes

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## Compound of Interest

Compound Name: 4-(Prop-2-yn-1-yloxy)benzaldehyde

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An In-depth Technical Guide to the Synthesis of Propargylated Aromatic Aldehydes

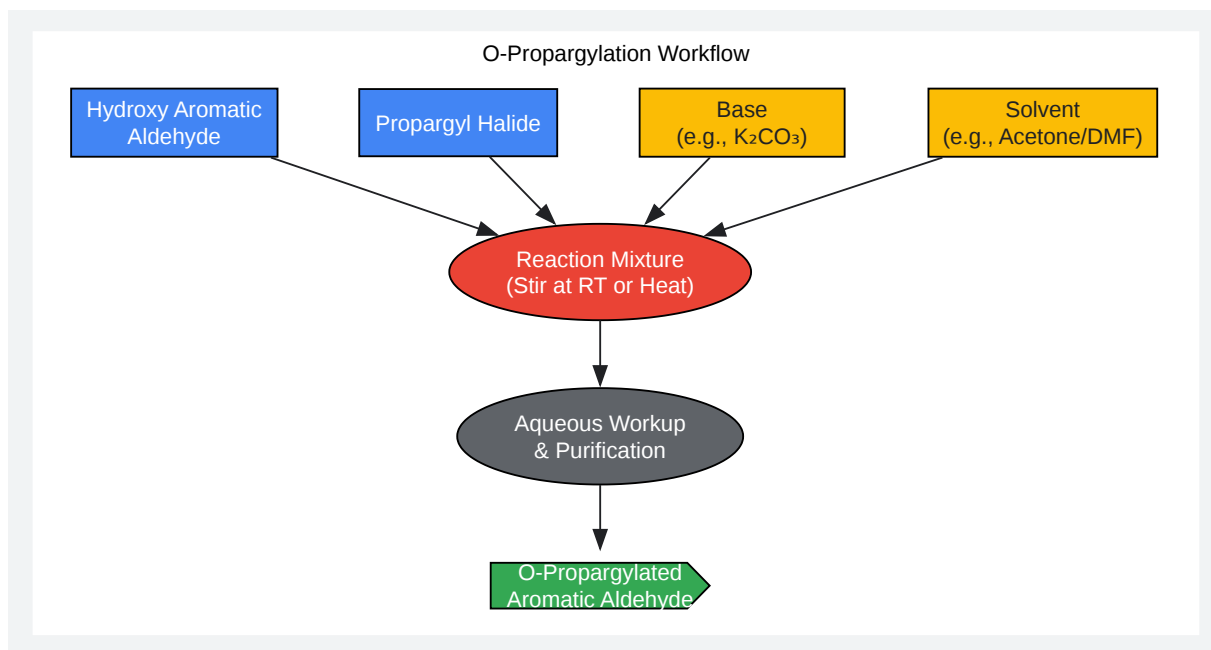
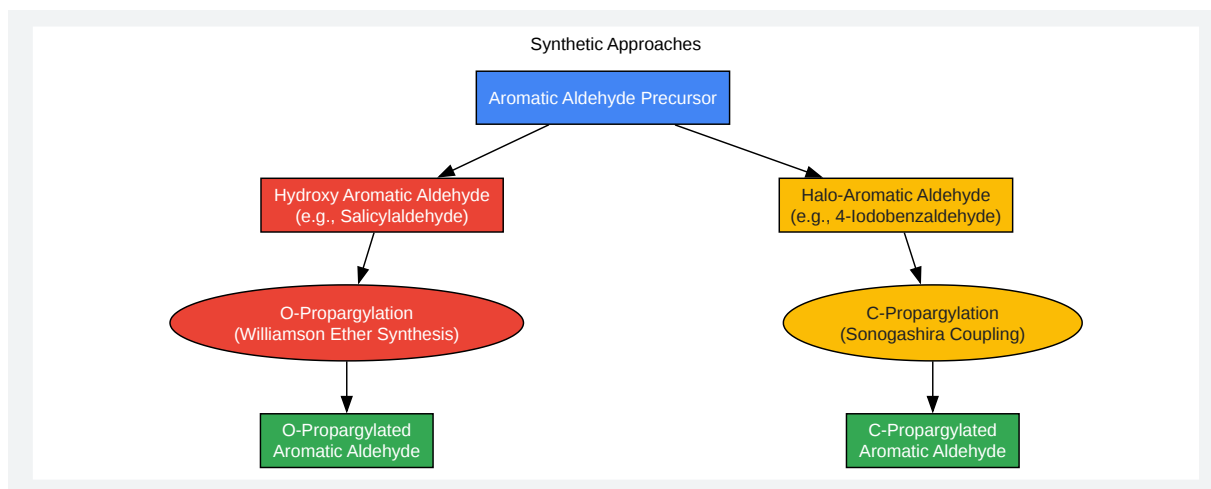
For Researchers, Scientists, and Drug Development Professionals

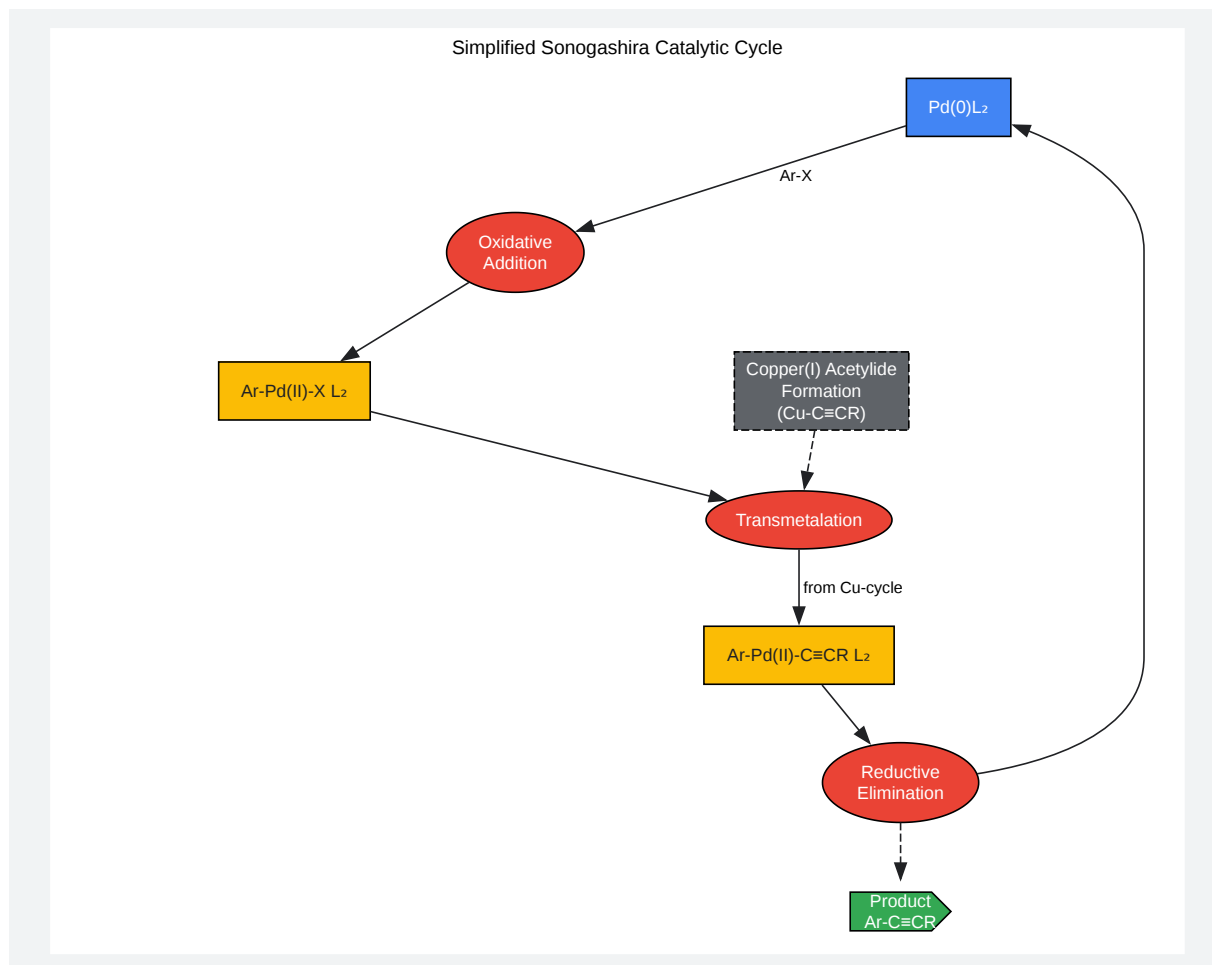
## Introduction

Propargylated aromatic aldehydes are valuable and versatile building blocks in modern organic synthesis. The presence of both a reactive aldehyde group and a terminal alkyne (propargyl group) within the same molecule allows for orthogonal functionalization, making them ideal precursors for the synthesis of complex heterocyclic compounds, natural products, and pharmaceutical agents.<sup>[1][2]</sup> The alkyne moiety can participate in a wide range of transformations, including click chemistry (Copper-Catalyzed Azide-Alkyne Cycloaddition), Sonogashira couplings, and various cyclization reactions, while the aldehyde group serves as a handle for imine formation, olefination, and reductive amination.<sup>[3][4]</sup> This guide provides a detailed overview of the core synthetic strategies for preparing these important intermediates, complete with experimental protocols and quantitative data.

## Core Synthetic Strategies

The synthesis of propargylated aromatic aldehydes can be broadly classified into two primary approaches: O-propargylation of a hydroxyl-substituted aromatic aldehyde and C-propargylation of a halo-aromatic aldehyde. The choice of strategy depends on the desired substitution pattern and the availability of starting materials.





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## References

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